

Comparative Insecticidal Potency: Chamaejasmin vs. Synthetic Pyrethroids

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Compound of Interest

Compound Name: *Chamaejasmin*

CAS No.: 69618-96-8

Cat. No.: B1198549

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Content Type: Technical Comparison Guide Audience: Researchers, Drug Development Scientists, and Entomologists

Executive Summary

This guide evaluates the insecticidal efficacy of **Chamaejasmin**, a biflavanone isolated from *Stellera chamaejasme* L., against conventional synthetic standards, specifically Beta-cypermethrin (pyrethroid) and Imidacloprid (neonicotinoid).

While synthetic pesticides exhibit superior acute toxicity (lower LC₅₀ values), **Chamaejasmin** demonstrates a distinct "bio-rational" profile. Its mechanism of action—targeting mitochondrial function and inducing neuronal apoptosis—differs fundamentally from the ion-channel modulation of synthetics. This distinct mode of action (MoA) positions **Chamaejasmin** not as a direct replacement for acute knockdown agents, but as a critical tool for resistance management and integrated pest management (IPM) strategies.

Chemical Profile & Mechanism of Action (MoA)

The Molecule

- Compound: **Chamaejasmin** (C₃₀H₂₂O₁₀)
- Class: Biflavanone (C3–C3" linked dimer)

- Source: Root extract of *Stellera chamaejasme* (Thymelaeaceae).^{[1][2]}

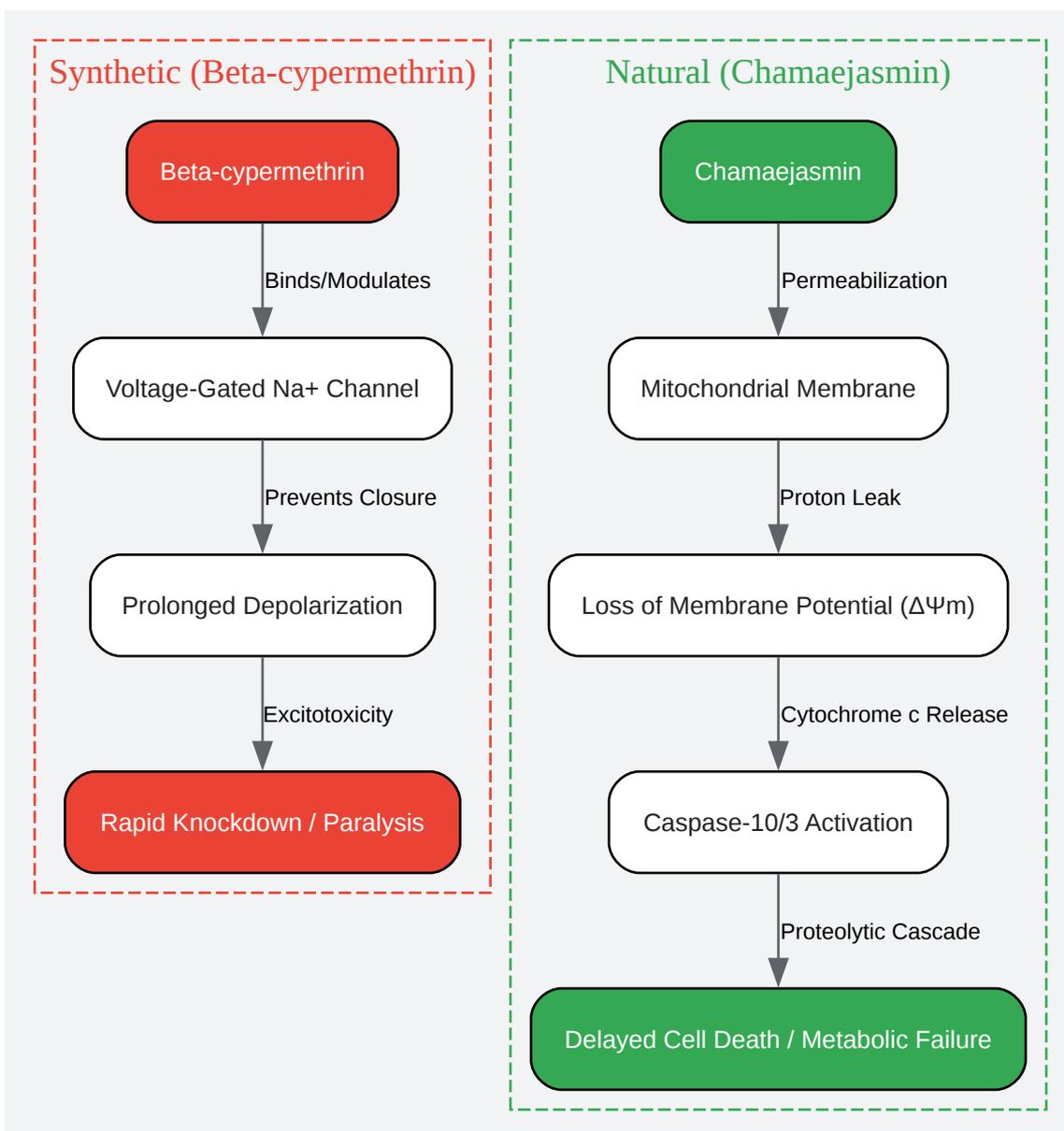
Mechanistic Divergence

Unlike pyrethroids, which lock voltage-gated sodium channels in the open state causing excitotoxicity, **Chamaejasmin** acts as a metabolic and apoptotic disruptor.

- Primary Target: Mitochondrial Membrane Potential (MMP). **Chamaejasmin** disrupts the proton gradient, leading to ATP depletion.
- Secondary Target: Caspase-Dependent Apoptosis. Research indicates that related compounds (e.g., **Neochamaejasmin B**) trigger Caspase-10 and Caspase-3 activity in insect neuronal cells, leading to delayed cell death.

Pathway Visualization

The following diagram contrasts the MoA of **Chamaejasmin** with Beta-cypermethrin.



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Figure 1: Mechanistic comparison showing the neurotoxic "short-circuit" caused by pyrethroids versus the metabolic "power failure" caused by **Chamaejasmin**.

Comparative Potency Analysis

The following data consolidates experimental findings comparing standardized **Chamaejasmin** soluble liquid (CSL) against synthetic standards. Note the order-of-magnitude difference in LC₅₀, characteristic of the trade-off between natural safety and synthetic potency.

Table 1: LC₅₀ Comparison (24h Exposure)

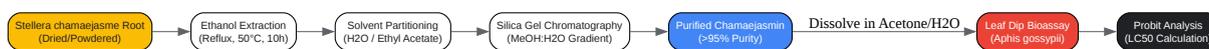
Target Pest	Compound	LC ₅₀ (mg/L)	Relative Potency	Notes
Cotton Aphid(Aphis gossypii)	Chamaejasmin	26.9	1x (Baseline)	Slower action (24-48h peak)
Beta- cypermethrin	~1.5 - 5.0	~5-18x	Rapid knockdown (<4h)	
Imidacloprid	~0.5 - 2.0	~13-50x	Systemic action	
Cabbage Butterfly(Pieris rapae)	Chamaejasmin	38.6	1x (Baseline)	Stomach poison effect dominant
Beta- cypermethrin	~0.8 - 2.5	~15-48x	Contact toxicity dominant	
Spider Mite(Tetranychus viennensis)	Chamaejasmin	~45.0	1x	Estimated from crude extract data
Abamectin	< 0.1	>400x	High specific acaricidal potency	

Key Insight: **Chamaejasmin** is approximately 10-50 times less potent by mass than synthetic standards. However, its value lies not in raw potency, but in cross-resistance breaking. Populations of *Aphis gossypii* resistant to pyrethroids often show no cross-resistance to **Chamaejasmin** due to the lack of shared target sites (Na⁺ channels).

Experimental Protocols

To replicate these findings or isolate the compound for further drug development, follow this standardized workflow.

Isolation & Bioassay Workflow



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Figure 2: End-to-end workflow from raw plant material to quantitative bioassay data.

Detailed Protocol: Leaf Dip Bioassay (Aphids)

Objective: Determine LC_{50} of **Chamaejasmin** against *Aphis gossypii*.

- Preparation of Stock Solution:
 - Dissolve 100 mg of purified **Chamaejasmin** in 5 mL of acetone.
 - Add 0.1% Triton X-100 (surfactant) to ensure wetting.
 - Dilute with distilled water to create a serial dilution series (e.g., 100, 50, 25, 12.5, 6.25 mg/L).
 - Control: Acetone + Water + Triton X-100 (no active ingredient).
- Insect Selection:
 - Select healthy, apterous (wingless) adult aphids from a synchronized colony.
 - Ensure aphids have not been exposed to pesticides for at least 5 generations.
- Application (Leaf Dip):
 - Cut fresh cotton leaf discs (approx. 2 cm diameter).
 - Immerse discs in the test solution for 10 seconds.
 - Air dry discs on paper towels for 30 minutes.
 - Place discs (treated side up) on agar beds in petri dishes to maintain turgidity.

- Incubation & Counting:
 - Transfer 20 aphids per disc using a soft camel-hair brush.
 - Incubate at 25°C ± 1°C, 65% RH, 14:10 L:D photoperiod.
 - Data Collection: Assess mortality at 24h and 48h.
 - Criterion: Insects are considered dead if they fail to move legs/antennae when prodded.
- Statistical Analysis:
 - Correct mortality using Abbott's Formula if control mortality > 5%.
 - Calculate LC₅₀ using Probit analysis (log-concentration vs. probit-mortality regression).

References

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